

A Technical Guide to Buphedrone-d3 Hydrochloride for Research Applications

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Compound of Interest

Compound Name: Buphedrone-d3 Hydrochloride

Cat. No.: B15294544

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Introduction: **Buphedrone-d3 Hydrochloride** is the deuterated hydrochloride salt form of Buphedrone. Buphedrone, also known as α -methylamino-butyrophenone (MABP), is a stimulant belonging to the phenethylamine and cathinone chemical classes.^{[1][2][3]} Due to the inclusion of deuterium atoms, **Buphedrone-d3 Hydrochloride** serves as an ideal internal standard for the quantitative analysis of Buphedrone in biological and forensic samples via mass spectrometry (MS).^{[4][5][6]} Deuterated standards are considered the gold standard for quantitative MS because they co-elute with the analyte and have nearly identical chemical and physical properties, which helps to compensate for matrix effects and variations during sample preparation and ionization.^{[4][6][7]}

Commercial Suppliers and Product Specifications

For researchers looking to procure **Buphedrone-d3 Hydrochloride** as an analytical standard, several specialized chemical suppliers offer this compound. The following table summarizes the product specifications from a known vendor.

Supplier	Product Name	Product Code	CAS Number	Molecular Formula	Molecular Weight (g/mol)
LGC Standards	Buphedrone-d3 Hydrochloride	TRC-B689602	1346601-80-6	C ₁₁ H ₁₂ D ₃ ClN O	216.72

Note: This product is typically intended for research and forensic applications only. In the United States, Buphedrone is regulated as a Schedule I controlled substance.[1][8] Researchers should verify the legal and regulatory requirements for procurement and handling in their specific jurisdiction.

Experimental Protocols

General Protocol for Use as a Deuterated Internal Standard in LC-MS/MS

The primary application of **Buphedrone-d3 Hydrochloride** is as an internal standard (IS) to ensure accurate quantitation in methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS).[4][5][6] The IS is added at a known, fixed concentration to all samples, including calibrators, quality controls, and unknown specimens.

Objective: To accurately quantify the concentration of Buphedrone (the analyte) in a given sample matrix (e.g., plasma, urine, whole blood).

Methodology:

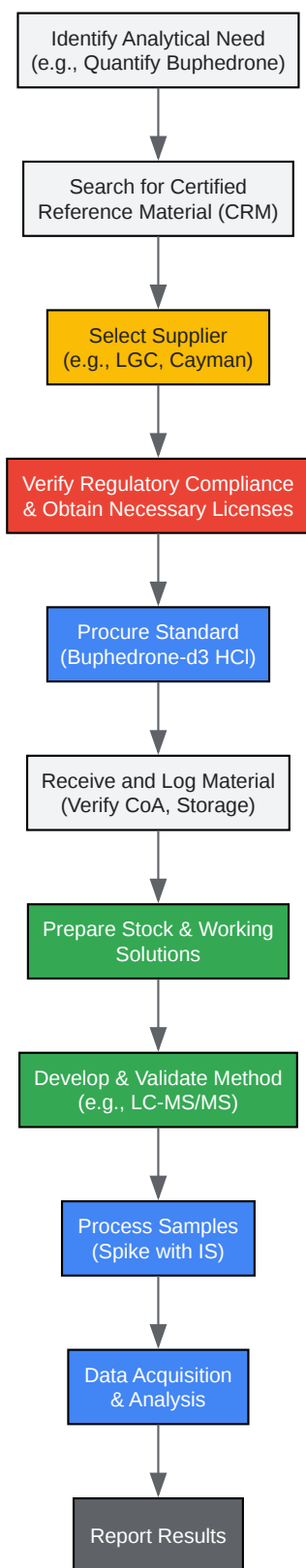
- Preparation of Stock Solutions:
 - Prepare a primary stock solution of the Buphedrone analyte and a separate stock solution of **Buphedrone-d3 Hydrochloride** (IS) in a suitable organic solvent (e.g., methanol).
 - From these stocks, create a series of working standard solutions (for calibration curve) and a working IS solution.
- Sample Preparation:
 - Aliquot the biological sample (e.g., 100 μ L of plasma) into a microcentrifuge tube.
 - Add a precise volume of the IS working solution to every tube.
 - Perform protein precipitation to remove macromolecules. A common method involves adding a mixture of zinc sulfate and an organic solvent like methanol or acetonitrile.[4] This step helps separate the molecules of interest from the sample matrix.[4]

- Vortex the mixture thoroughly and then centrifuge at high speed (e.g., 14,000 rpm for 10 minutes) to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the prepared sample into the LC-MS/MS system.
 - The liquid chromatography (LC) step separates the analyte and IS from other matrix components based on their physicochemical properties (e.g., using a C18 reverse-phase column).
 - The mass spectrometer (MS) is operated in Multiple Reaction Monitoring (MRM) mode.^[5] This involves selecting a specific precursor ion for both the analyte and the IS and monitoring for unique product ions generated after collision-induced dissociation.^[5]
 - Analyte Transition: e.g., Buphedrone (Precursor m/z) -> Product Ion (m/z)
 - IS Transition: e.g., Buphedrone- d_3 (Precursor $m/z+3$) -> Product Ion (m/z)
- Data Processing:
 - Calculate the ratio of the analyte peak area to the IS peak area for each sample.
 - Construct a calibration curve by plotting the peak area ratio against the known concentration of the calibrators.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve. The use of the IS corrects for variability in sample extraction, injection volume, and instrument response.^[6]

Visualizations

Workflow for Procurement and Use of an Analytical Standard

The following diagram illustrates the typical workflow a research or forensic laboratory follows when acquiring and utilizing a certified reference material like **Buphedrone-d3 Hydrochloride**.

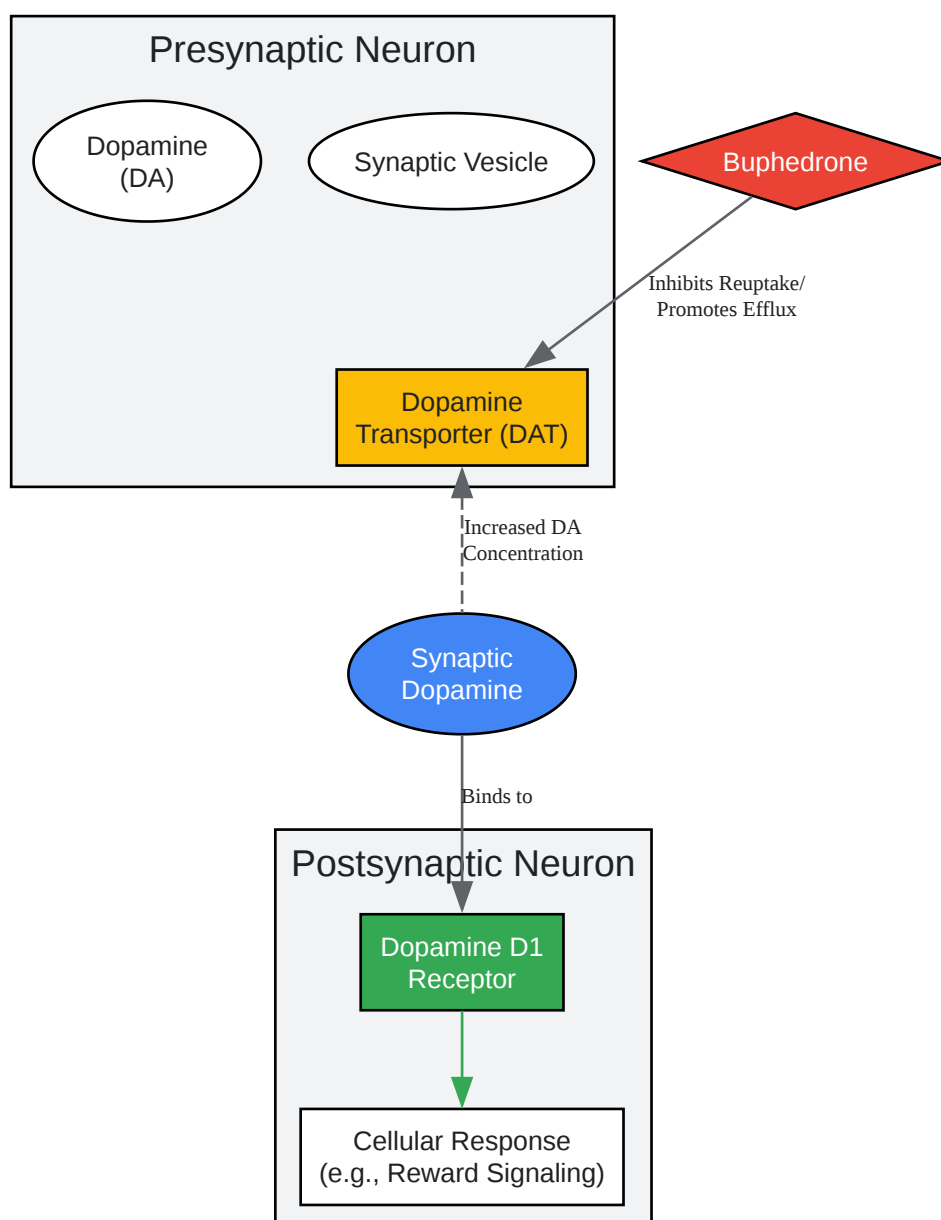


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Caption: Procurement and verification workflow for a research chemical standard.

Simplified Signaling Pathway of Buphedrone

Buphedrone is a stimulant that primarily acts on the dopaminergic system.[9] Like other cathinones, it potentiates the release of dopamine from nerve terminals.[1][3] Studies have shown that its rewarding properties are mediated through the activation of dopamine D1 receptors.[9][10]



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Caption: Simplified mechanism of action for Buphedrone at a dopamine synapse.

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